

2-Bromo-5-chloropyrimidine structural formula and molecular weight

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Compound of Interest

Compound Name: 2-Bromo-5-chloropyrimidine

Cat. No.: B039030

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An In-depth Technical Guide to 2-Bromo-5-chloropyrimidine

This technical guide provides a comprehensive overview of the chemical properties of **2-Bromo-5-chloropyrimidine**, a halogenated pyrimidine derivative. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Properties and Identification

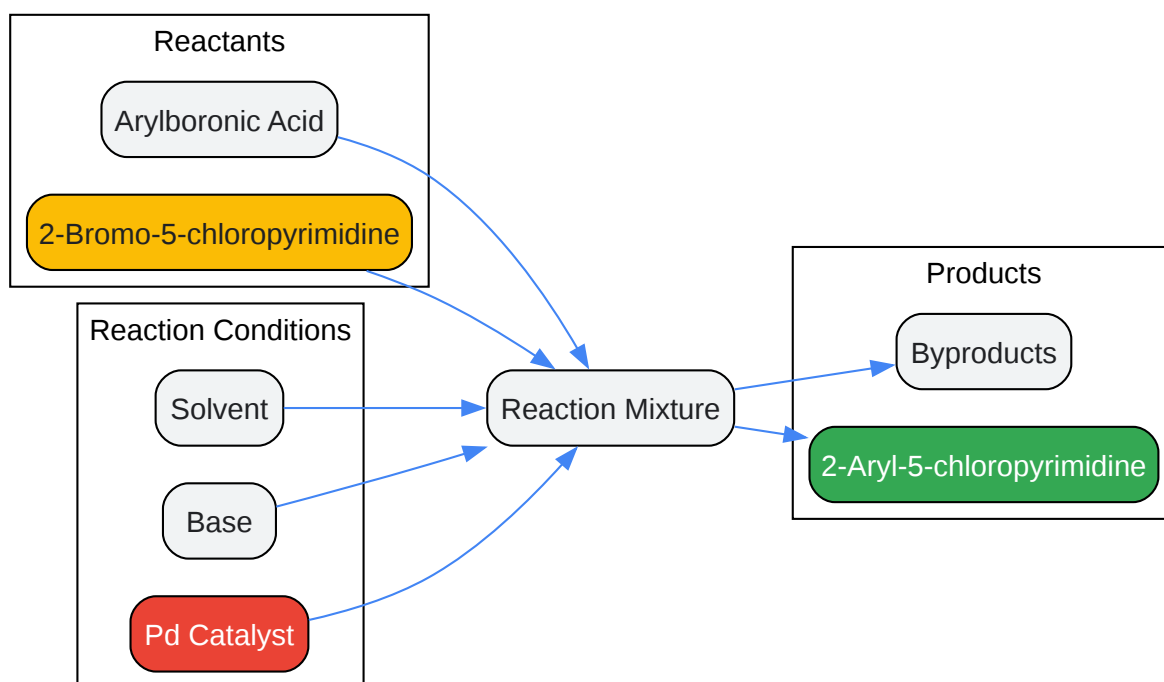
2-Bromo-5-chloropyrimidine is a key building block in the synthesis of more complex molecules. Its reactivity is characterized by the presence of two different halogen atoms attached to the pyrimidine ring, allowing for selective functionalization.

Below is a summary of its key chemical data:

Property	Value	Reference
Molecular Formula	C4H2BrClN2	[1][2]
Molecular Weight	193.43 g/mol	[1][2]
CAS Number	124405-67-0	[1][2]
SMILES	ClC1=CN=C(Br)N=C1	[1]
Purity	Typically ≥97%	[2]
Storage Conditions	Inert atmosphere, 2-8°C	[1]

Structural Formula

The structural formula of **2-Bromo-5-chloropyrimidine** is based on a pyrimidine ring, which is a six-membered heterocyclic aromatic ring containing two nitrogen atoms. In this compound, the bromine atom is attached at position 2, and the chlorine atom is at position 5.



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References

- 1. 124405-67-0|2-Bromo-5-chloropyrimidine|BLD Pharm [bldpharm.com]
- 2. 124405-67-0 | 2-Bromo-5-chloro-pyrimidine| 2-Bromo-5-chloropyrimidine;5-Chloro-2-bromopyrimidine|BioChemPartner [biochempartner.com]
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